

Application Notes: Quantification of Plasma Apolipoprotein C3

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Compound of Interest

Compound Name: Lipid C3

Cat. No.: B15548866

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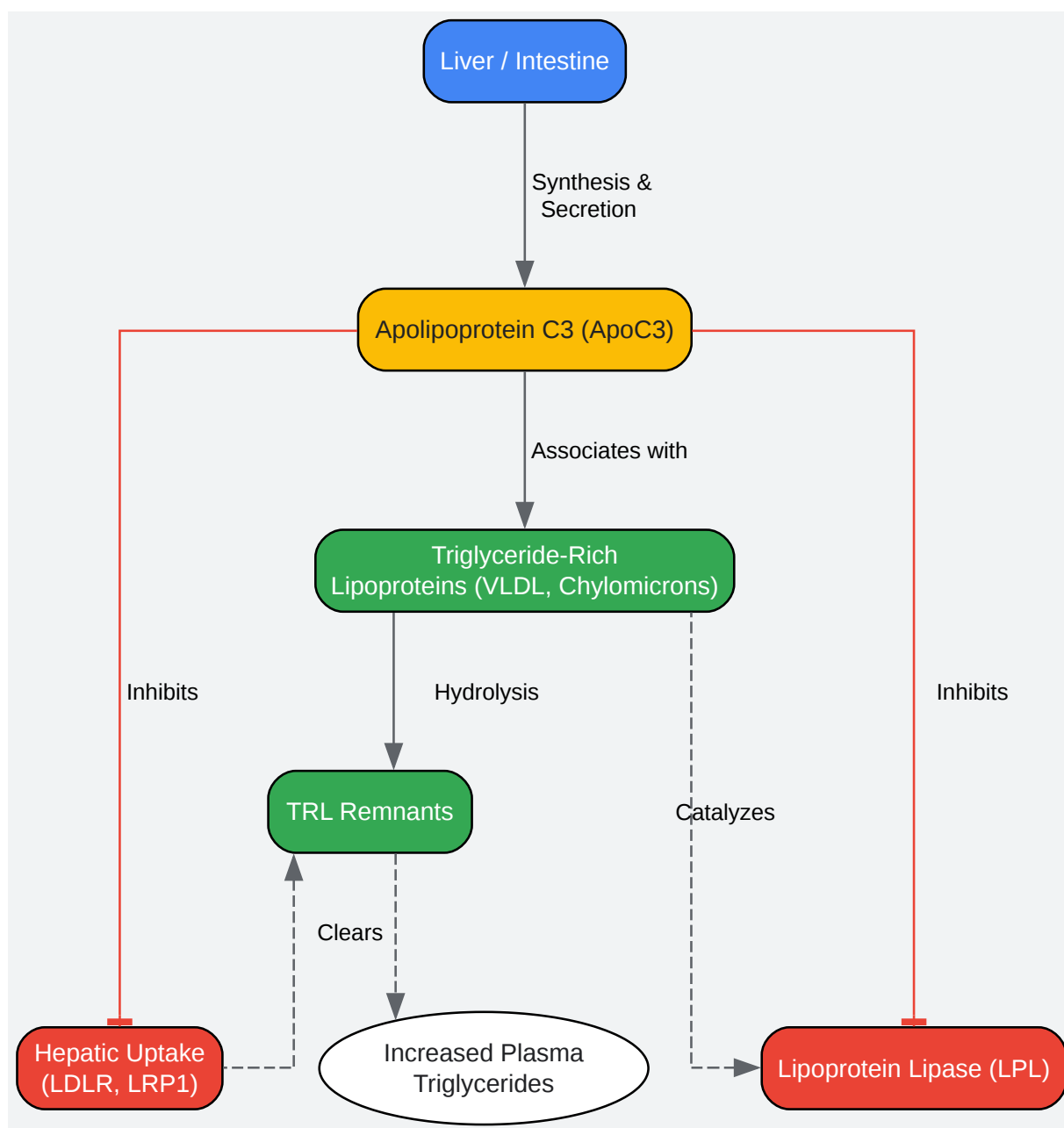
Introduction

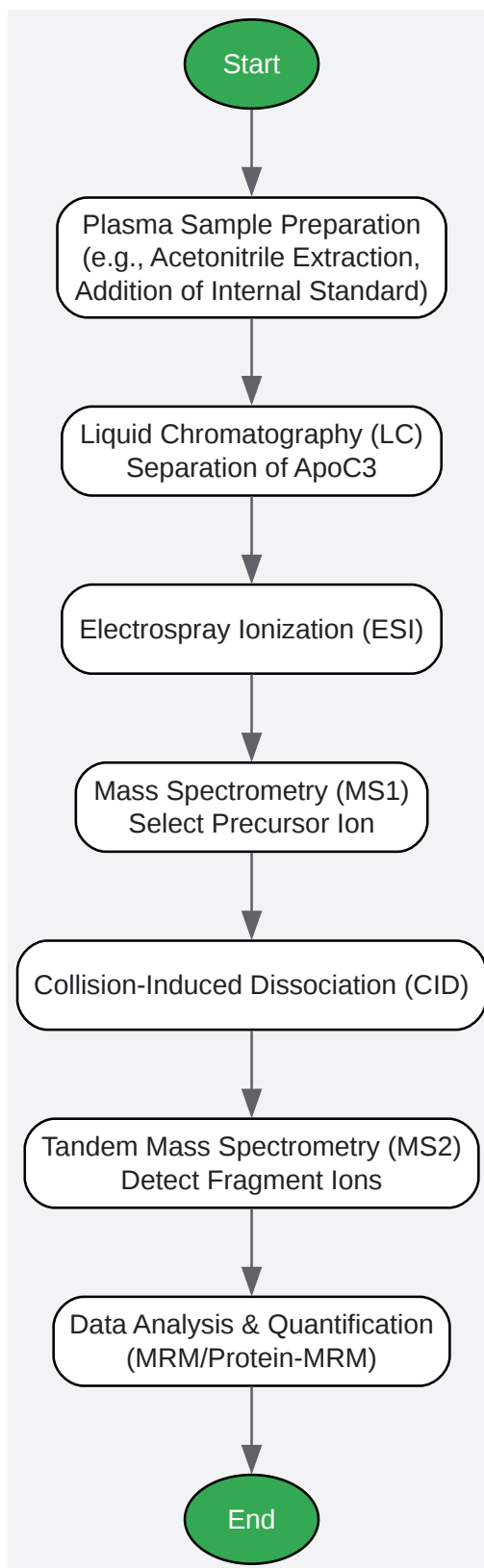
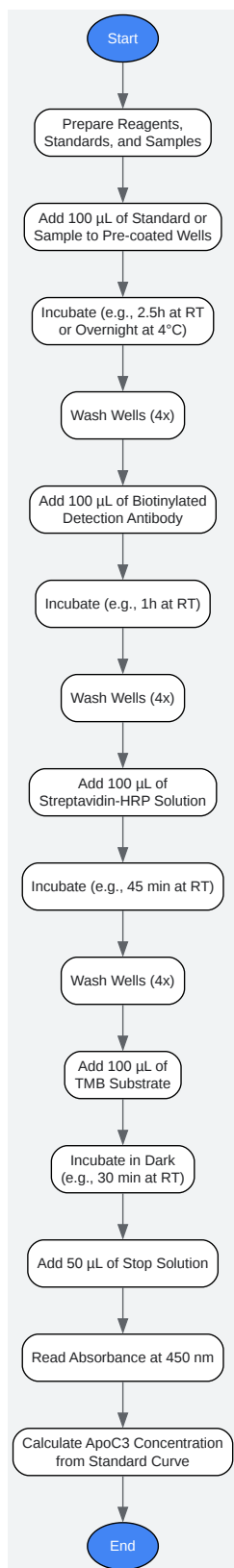
Apolipoprotein C3 (ApoC3) is a small, 79-amino acid glycoprotein primarily synthesized in the liver and intestine.[1] It is a key component of triglyceride-rich lipoproteins (TRLs) such as chylomicrons and very-low-density lipoproteins (VLDL), as well as high-density lipoproteins (HDL).[2][3] ApoC3 plays a critical role in regulating plasma triglyceride (TG) levels by inhibiting lipoprotein lipase (LPL) and hepatic lipase, which are crucial enzymes for the hydrolysis of TGs.[4][5] Additionally, it interferes with the receptor-mediated clearance of TRL remnants by the liver.[4] Elevated plasma concentrations of ApoC3 are strongly correlated with hypertriglyceridemia and are considered an independent risk factor for cardiovascular disease (CVD).[2][4][5] Consequently, accurate quantification of plasma ApoC3 levels is vital for researchers, scientists, and drug development professionals investigating dyslipidemia, metabolic syndrome, and cardiovascular therapeutics.

ApoC3 Signaling and Metabolic Regulation

ApoC3 modulates lipid metabolism through several key interactions. It is secreted from the liver and intestine and associates with circulating lipoproteins.[1] Its primary inhibitory actions on lipoprotein lipase (LPL) and hepatic lipase reduce the breakdown of triglycerides.[4]

Furthermore, ApoC3 impedes the uptake of TRL remnants by hepatic receptors, prolonging their circulation time.^[4] This combined action leads to an increase in plasma triglyceride levels. Genetic studies have confirmed that loss-of-function mutations in the APOC3 gene are associated with lower plasma TG levels and a reduced risk of ischemic cardiovascular disease.^{[4][5][6]}





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